

In-Depth Technical Review of Triazamate: Registration, Toxicology, and Environmental Fate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triazamate

Cat. No.: B018695

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Triazamate is a triazole insecticide that functions as an acetylcholinesterase inhibitor. Its registration status has been a subject of regulatory review globally. This technical guide provides a comprehensive overview of **Triazamate**'s registration status, its toxicological profile, and its environmental fate, based on available scientific data. The information is presented to serve as a foundational resource for researchers, scientists, and professionals in drug development.

Registration Status

Triazamate's use as a pesticide has been discontinued in several key regions. In the European Union, **Triazamate** is not approved for use as a plant protection product.^{[1][2]} Specifically, in France, authorizations for all agricultural and non-agricultural uses of products containing **Triazamate** were withdrawn, with final usage dates set for the end of 2006.

In the United Kingdom, **Triazamate** is also not approved for use.^[1] While the United States Environmental Protection Agency (EPA) has an established process for the voluntary cancellation of pesticide registrations, a specific Reregistration Eligibility Decision (RED) document or a definitive cancellation notice in the Federal Register explicitly for **Triazamate**

could not be located in the conducted search.[3][4][5][6][7][8][9][10] The US EPA chemical code for **Triazamate** is 128100.[1]

Toxicological Profile

Triazamate exhibits a high level of acute oral toxicity in mammals.[1] Its mode of action is the inhibition of acetylcholinesterase, an enzyme critical for nerve function.[2]

Toxicological Endpoint	Value	Species	Source
Acute Oral LD50	50-200 mg/kg bw	Rat	[11]
Dermal LD50	>5000 mg/kg bw	Rat	[11]
Inhalation LC50 (4h)	0.47 mg/L	Rat	[1]
Algae Chronic NOEC (growth rate)	9.7 mg/L	Unknown species	[1]

Experimental Protocols

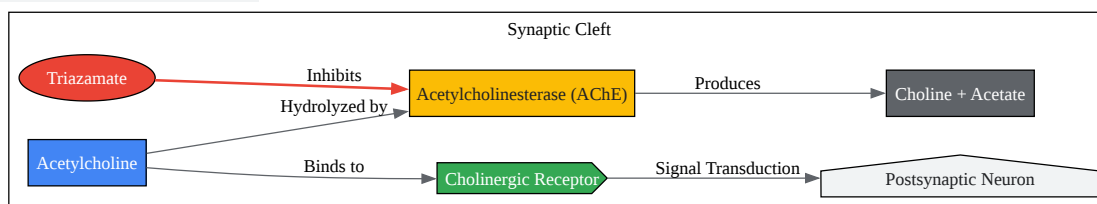
Detailed experimental protocols for the toxicological assessment of **Triazamate** were not found in the public domain. However, standard methodologies such as those outlined by the Organisation for Economic Co-operation and Development (OECD) are typically followed for regulatory submissions. For instance, acute oral toxicity is often determined following OECD Test Guideline 420, which employs a fixed-dose procedure to reduce animal suffering. Chronic toxicity studies generally follow protocols similar to OECD Guideline 452.

Mode of Action: Acetylcholinesterase Inhibition

Triazamate functions by inhibiting the enzyme acetylcholinesterase (AChE). AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **Triazamate** causes an accumulation of ACh, leading to overstimulation of cholinergic receptors and subsequent disruption of nerve impulse transmission. This ultimately results in the paralysis and death of the target insect.

The specific molecular interactions of **Triazamate** at the active site of acetylcholinesterase involve binding to key amino acid residues within the catalytic gorge of the enzyme. While detailed crystallographic studies of **Triazamate** bound to AChE were not available, the general mechanism for carbamate and organophosphate inhibitors involves the formation of a covalent bond with the serine residue in the active site, leading to a temporarily or permanently inactivated enzyme.

Acetylcholinesterase Inhibition by Triazamate



[Click to download full resolution via product page](#)

Acetylcholinesterase Inhibition by **Triazamate**

Environmental Fate

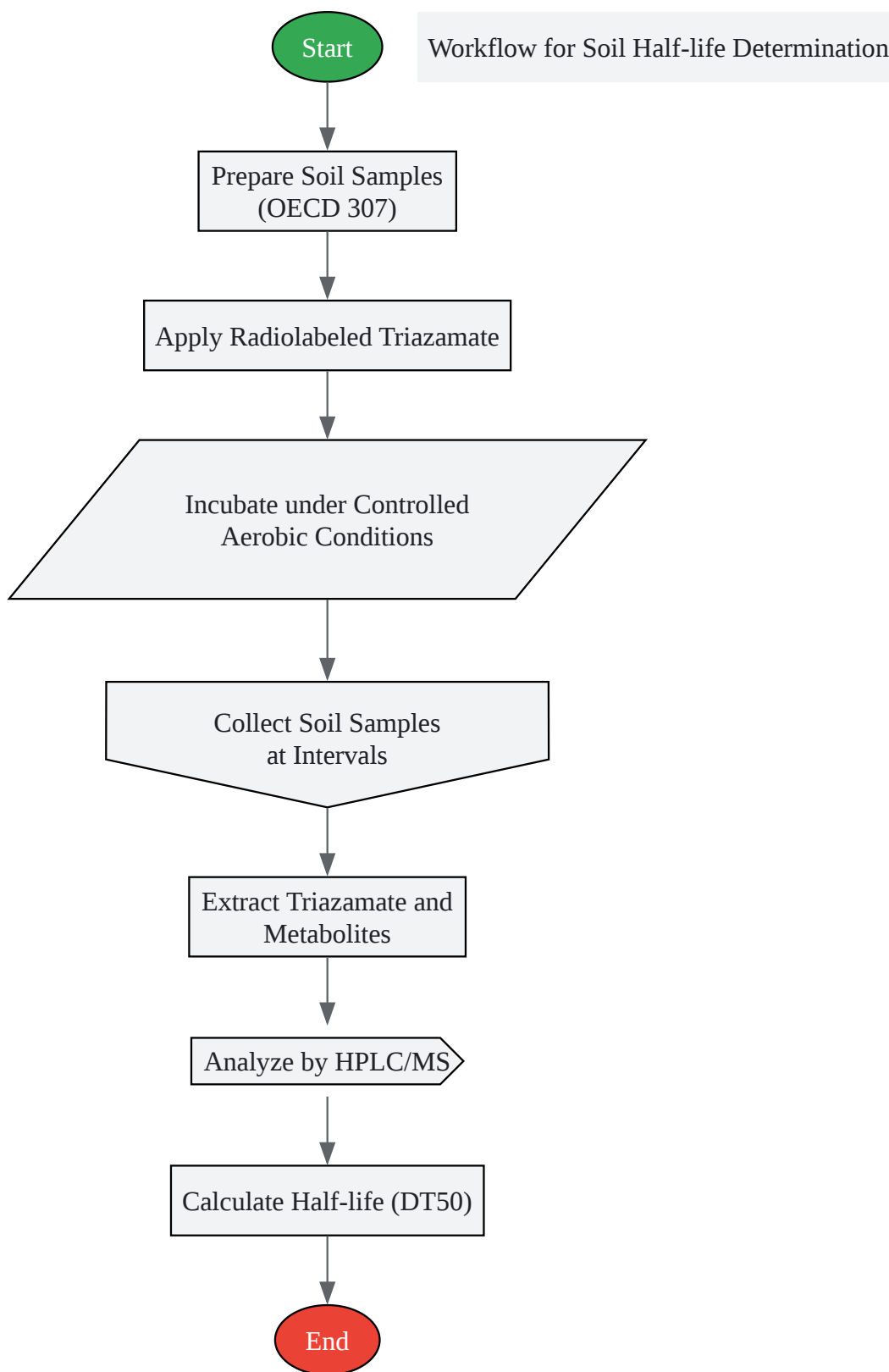
The environmental fate of a pesticide is crucial for assessing its potential long-term impact on ecosystems. Key parameters include its persistence in soil and water and its potential for bioaccumulation.

Environmental Fate Parameter	Value	Conditions	Source
Soil Half-life (Aerobic)	Data not available		
Aqueous Photolysis Half-life	Data not available		

While specific quantitative data for **Triazamate**'s environmental half-life were not found in the available literature, it is known to have a triazole structure. Triazole fungicides can exhibit moderate to high persistence in soil, with half-lives ranging from weeks to months depending on environmental conditions.[\[12\]](#)

Experimental Protocols

Standardized protocols, such as those from the OECD, are used to determine the environmental fate of pesticides. The aerobic soil half-life is typically determined following OECD Guideline 307, which involves incubating the pesticide in soil under controlled laboratory conditions and measuring its degradation over time. Aqueous photolysis studies are often conducted according to OECD Guideline 316 to assess the role of sunlight in the degradation of the chemical in water.



[Click to download full resolution via product page](#)

Workflow for Soil Half-life Determination

Residue Analysis

Information on residue levels of **Triazamate** in specific crops was not readily available in the conducted search. Regulatory agencies establish Maximum Residue Limits (MRLs) for pesticides in food commodities to protect consumers. The determination of these MRLs relies on data from supervised field trials.

Experimental Protocols

The analysis of pesticide residues in crops typically involves extraction of the analyte from the plant matrix, followed by cleanup and instrumental analysis, often using High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS). The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for pesticide residue analysis.

Conclusion

Triazamate is a potent acetylcholinesterase-inhibiting insecticide with high acute mammalian toxicity. Its use has been discontinued in the European Union and the United Kingdom. While its specific registration status in the United States remains to be definitively clarified through official EPA documentation, the global trend indicates a move away from its use. Gaps in the publicly available data for its environmental fate and residue levels in crops highlight the need for further research to fully understand its environmental and food safety implications. This technical guide provides a consolidated overview of the current knowledge on **Triazamate**, serving as a valuable resource for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triazamate (Ref: RH 7988) [sitem.herts.ac.uk]
- 2. Triazamate | C13H22N4O3S | CID 86306 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 4. Federal Register :: Notice of Receipt of Requests To Voluntarily Cancel Certain Pesticide Registrations [[federalregister.gov](https://www.federalregister.gov)]
- 5. Federal Register :: Pesticides; Notice of Receipt of Requests To Voluntarily Cancel Certain Pesticide Registrations and/or Amend Registrations To Terminate Certain Uses (April 2025) [[federalregister.gov](https://www.federalregister.gov)]
- 6. Federal Register :: Pesticides: Notice of Receipt of Requests to Voluntarily Cancel Certain Pesticide Registrations With a 30-Day Comment Period (June 2025) [[federalregister.gov](https://www.federalregister.gov)]
- 7. [regulations.gov](https://www.regulations.gov) [[regulations.gov](https://www.regulations.gov)]
- 8. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 9. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 10. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 11. Triazamate [[drugfuture.com](https://www.drugfuture.com)]
- 12. PPDB A to Z Index [sitem.herts.ac.uk]
- To cite this document: BenchChem. [In-Depth Technical Review of Triazamate: Registration, Toxicology, and Environmental Fate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b018695#review-of-triazamate-s-registration-status-and-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com